

n-hexane physical and chemical properties for lab use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *HEXANE*

Cat. No.: *B092381*

[Get Quote](#)

An In-depth Technical Guide to n-**Hexane** for Laboratory Applications

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical, chemical, and safety properties of n-**hexane**, a prevalent non-polar solvent in laboratory settings. Its utility in chromatography, organic synthesis, and extraction processes is well-established. However, its flammability and toxicity necessitate a thorough understanding of its characteristics and strict adherence to safety protocols. This document serves as a technical resource for the safe and effective use of n-**hexane** in a professional laboratory environment.

Physical and Chemical Properties

n-**Hexane** is a straight-chain alkane with the chemical formula C_6H_{14} .^[1] It is a colorless, volatile liquid with a faint, petroleum-like odor.^[2] As a non-polar solvent, it is miscible with many organic solvents such as alcohol, ether, and chloroform, but has very low solubility in water.^[3]^[4]

Table 1.1: Core Physical Properties of n-Hexane

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₄	[5]
Molecular Weight	86.18 g/mol	[2][3]
Appearance	Colorless liquid	[2][3]
Odor	Faint, gasoline-like	[3][5]
Boiling Point	69 °C (156 °F)	[1][3]
Melting Point	-95 °C (-139 °F)	[3]
Density	0.659 g/mL at 25 °C	[6]
Vapor Pressure	124 mmHg at 20 °C	[5]
Flash Point	-22 °C (-7.6 °F)	[5]
Autoignition Temperature	225 °C (437 °F)	[5]
Solubility in Water	9.5 mg/L at 25 °C	[3]
Refractive Index (n _{20/D})	1.375	[7]
Viscosity	0.31 cP at 20 °C	[7]
Dielectric Constant	1.89 at 20 °C	[6]

Table 1.2: Chemical Reactivity and Compatibility

Reactivity Profile	Details	Reference(s)
General Reactivity	Generally unreactive, making it a suitable solvent for many reactions.[1]	[1]
Incompatible Materials	Strong oxidizing agents (e.g., peroxides, nitrates, perchlorates), chlorine, fluorine.[5]	[5]
Hazardous Reactions	Reacts vigorously with oxidizing materials, which can cause fires and explosions.[5]	[5]
Material Compatibility	Attacks some forms of plastics, rubber, and coatings.[5]	[5]
Hazardous Decomposition	Upon combustion, produces poisonous gases; carbon oxides (CO, CO ₂).[5][8]	[5][8]

Spectroscopic Data

Spectroscopic data is crucial for the identification and quantification of n-**hexane**, as well as for its use as a solvent in analytical techniques.

Table 2.1: Key Spectroscopic Information for n-Hexane

Spectroscopic Technique	Key Data Points	Reference(s)
¹ H NMR (Proton NMR)	Chemical shifts (δ) appear at approximately 0.89 ppm (-CH ₃) and 1.27-1.29 ppm (-CH ₂ -).	[9][10]
¹³ C NMR (Carbon-13 NMR)	Due to molecular symmetry, three distinct signals are observed at approximately 14.1, 22.8, and 31.8 ppm.	[9]
IR Spectroscopy	C-H stretching vibrations are observed in the 2850-3000 cm ⁻¹ region.	[11]
Mass Spectrometry (EI)	The molecular ion peak (M ⁺) is at m/z 86. Key fragment ions are observed at m/z 71, 57, 43, and 29.	[12]
UV Cutoff	Approximately 195 nm, making it suitable for HPLC with UV detection at higher wavelengths.	[7]

Safety and Handling

n-**Hexane** is a hazardous substance that poses significant health and safety risks in a laboratory setting. It is highly flammable and its vapors can form explosive mixtures with air.[2]
[13] Chronic exposure can lead to neurotoxicity.[1]

Table 3.1: GHS Hazard Classification for n-Hexane




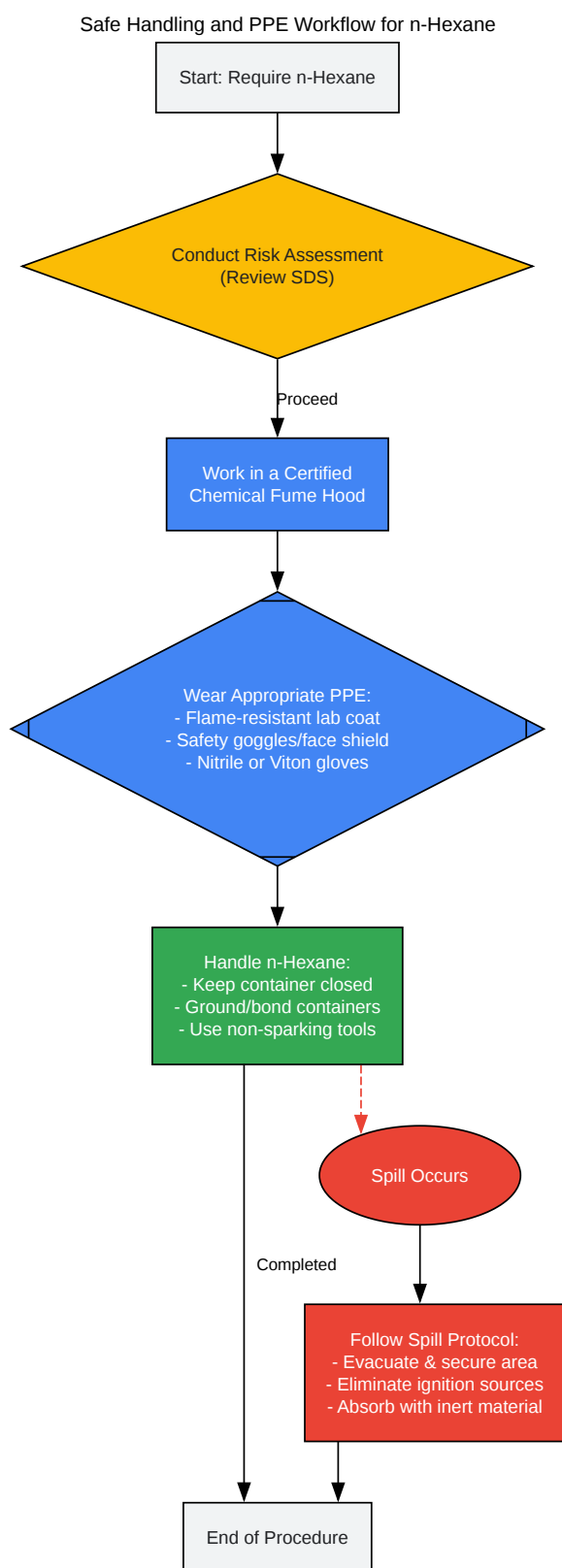
GHS Pictogram(s)	GHS Hazard Statement(s)	GHS Precautionary Statement(s)	Reference(s)
 GHS02 (Flame)  GHS08 (Health Hazard)  GHS07 (Exclamation Mark) 環境 GHS09 (Environment)	H225: Highly flammable liquid and vapour.H304: May be fatal if swallowed and enters airways.H315: Causes skin irritation.H336: May cause drowsiness or dizziness.H361f: Suspected of damaging fertility.H372: Causes damage to organs through prolonged or repeated exposure.H411: Toxic to aquatic life with long lasting effects.	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.P260: Do not breathe mist/vapours/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.P331: Do NOT induce vomiting.	[13] [14]

Table 3.2: Occupational Exposure Limits

Regulatory Body	Exposure Limit (Time-Weighted Average - TWA)	Reference(s)
OSHA (PEL)	500 ppm (8-hour)	[15]
ACGIH (TLV)	50 ppm (8-hour)	[15]
NIOSH (REL)	50 ppm (10-hour)	[15]

Safe Handling Workflow

The following diagram outlines the essential workflow for the safe handling of n-hexane in a laboratory.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of n-hexane.

Experimental Protocols

Protocol for Purification of n-Hexane by Distillation

This protocol describes the purification of technical-grade n-**hexane** to remove non-volatile impurities. This procedure must be performed in a chemical fume hood.

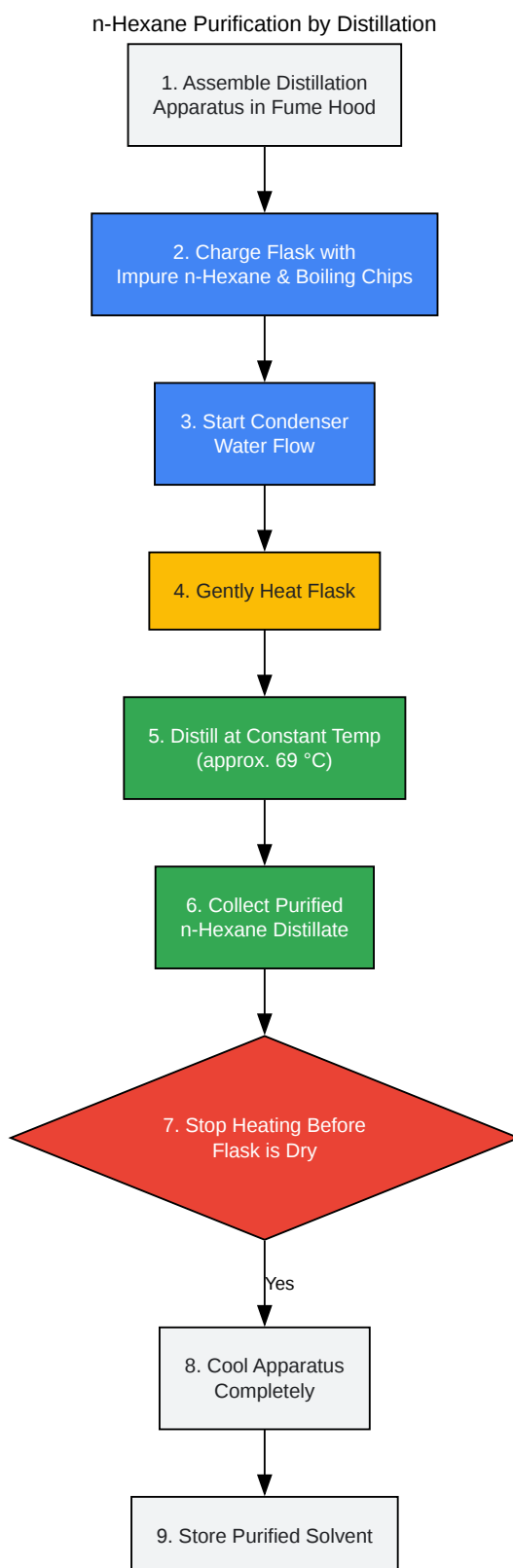
Materials:

- Technical-grade n-**hexane**
- Boiling chips or magnetic stir bar
- Simple distillation apparatus (heating mantle, round-bottom flask, distillation head, condenser, receiving flask)
- Thermometer
- Clamps and stands
- Water source for condenser

Methodology:

- Apparatus Setup: Assemble the distillation apparatus securely within a fume hood. Ensure all glass joints are properly fitted.[\[16\]](#)
- Charge the Flask: Fill the round-bottom flask to no more than two-thirds of its volume with the impure n-**hexane**. Add a few boiling chips or a magnetic stir bar to ensure smooth boiling.[\[16\]](#)
- Cooling: Connect the condenser to a cold water source, with water entering at the lower inlet and exiting from the upper outlet.[\[16\]](#)
- Heating: Begin heating the flask gently with the heating mantle. If using a stir bar, start the magnetic stirrer.
- Distillation: Heat the n-**hexane** to its boiling point (approx. 69 °C). Vapors will rise and condense in the condenser.[\[16\]](#)

- Collection: Collect the distillate that comes over at a steady temperature, corresponding to the boiling point of pure n-**hexane**. Discard the initial few milliliters of distillate (the forerun).
- Completion: Stop the distillation when a small amount of liquid remains in the distillation flask. Never distill to dryness.[\[17\]](#)
- Cooling: Allow the apparatus to cool completely before disassembling.
- Storage: Store the purified n-**hexane** in a tightly sealed, properly labeled container.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for n-**hexane** purification.

Protocol for Laboratory Waste Disposal of n-Hexane

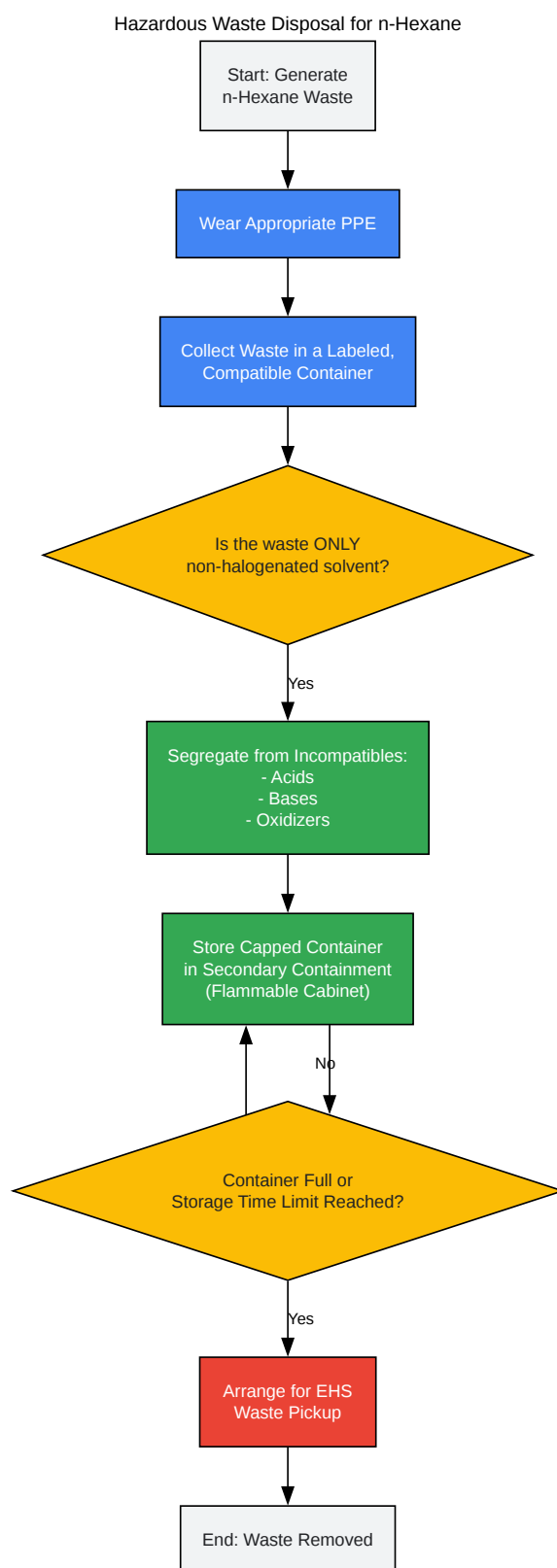
n-**Hexane** is considered a hazardous waste and must be disposed of according to institutional and regulatory guidelines.[\[15\]](#)[\[18\]](#)

Materials:

- Designated hazardous waste container (glass or polyethylene, compatible with n-**hexane**) [\[15\]](#)
- Hazardous waste label
- Secondary containment (e.g., a larger, chemically resistant bin)
- Appropriate PPE

Methodology:

- **Waste Collection:** Designate a specific, properly labeled container for non-halogenated organic solvent waste.[\[18\]](#) The container must be clearly labeled "Hazardous Waste" and "n-**Hexane**".[\[15\]](#)
- **Segregation:** Do NOT mix n-**hexane** waste with incompatible chemicals such as acids, bases, or oxidizers.[\[15\]](#) Keep halogenated and non-halogenated solvent waste streams separate.[\[18\]](#)
- **Container Management:** Keep the waste container securely capped at all times, except when adding waste. Do not overfill the container (leave at least 10% headspace).
- **Storage:** Store the sealed waste container in a designated secondary containment bin within a flammable storage cabinet. This area should be away from heat and ignition sources.[\[15\]](#)
- **Log Keeping:** Maintain a log of the contents being added to the waste container.
- **Disposal Request:** Once the container is full or the storage time limit (e.g., 90 days) is reached, arrange for pickup by the institution's Environmental Health and Safety (EHS) department.[\[15\]](#)



[Click to download full resolution via product page](#)

Caption: Logical workflow for n-**hexane** waste disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hexane - Wikipedia [en.wikipedia.org]
- 2. Hexane | C₆H₁₄ | CID 8058 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Table 4-2, Physical and Chemical Properties of n-Hexane - Toxicological Profile for n-Hexane - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. rsc.org [rsc.org]
- 5. nj.gov [nj.gov]
- 6. organicchemistrydata.org [organicchemistrydata.org]
- 7. shop.chemsupply.com.au [shop.chemsupply.com.au]
- 8. fishersci.com [fishersci.com]
- 9. C-13 nmr spectrum of hexane analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of hexane C13 13-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 10. Hexane(110-54-3) 13C NMR spectrum [chemicalbook.com]
- 11. n-Hexane [webbook.nist.gov]
- 12. n-Hexane [webbook.nist.gov]
- 13. dhc-solvent.de [dhc-solvent.de]
- 14. dhc-solvent.de [dhc-solvent.de]
- 15. benchchem.com [benchchem.com]
- 16. youtube.com [youtube.com]
- 17. scribd.com [scribd.com]
- 18. jncasr.ac.in [jncasr.ac.in]
- To cite this document: BenchChem. [n-hexane physical and chemical properties for lab use]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b092381#n-hexane-physical-and-chemical-properties-for-lab-use>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com